

# Application Notes and Protocols for Microbial Screening of Enaminomycin C

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## Compound of Interest

Compound Name: *Enaminomycin C*

Cat. No.: B15566479

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These application notes provide a comprehensive guide to the experimental protocols for the screening and preliminary characterization of **Enaminomycin C**, an antibiotic produced by *Streptomyces baarnensis*.

## Introduction

**Enaminomycin C** is a member of the enaminomycin family of antibiotics, which are characterized as new members of the epoxy quinone family.[1] It is produced by the actinomycete *Streptomyces baarnensis* (strain No. 13120).[2] Structurally, the molecular formula of **Enaminomycin C** has been determined to be C<sub>7</sub>H<sub>7</sub>NO<sub>5</sub>. [1] While Enaminomycin A, the most potent of the group, exhibits notable activity against both Gram-positive and Gram-negative bacteria, **Enaminomycin C** is characterized by its weak activity against these bacteria.[1]

## Data Presentation

### Antimicrobial Activity

The antimicrobial activity of **Enaminomycin C** has been qualitatively described as weak against both Gram-positive and Gram-negative bacteria.[1] Specific Minimum Inhibitory Concentration (MIC) values are not readily available in published literature, reflecting its lower potency compared to other members of the enaminomycin family.

Table 1: Summary of **Enaminomycin C** Antimicrobial Activity

Target Organism Category	Activity Level
Gram-positive bacteria	Weak
Gram-negative bacteria	Weak

## Cytotoxic Activity

Preliminary studies have investigated the cytostatic effects of the enaminomycin family. Enaminomycin A has been shown to have a cytostatic effect on L1210 mouse leukemia cells in vitro.[1] While specific IC50 values for **Enaminomycin C** against L1210 cells are not detailed in the primary literature, its activity is presumed to be significantly lower than that of Enaminomycin A.

Table 2: Summary of **Enaminomycin C** Cytotoxic Activity

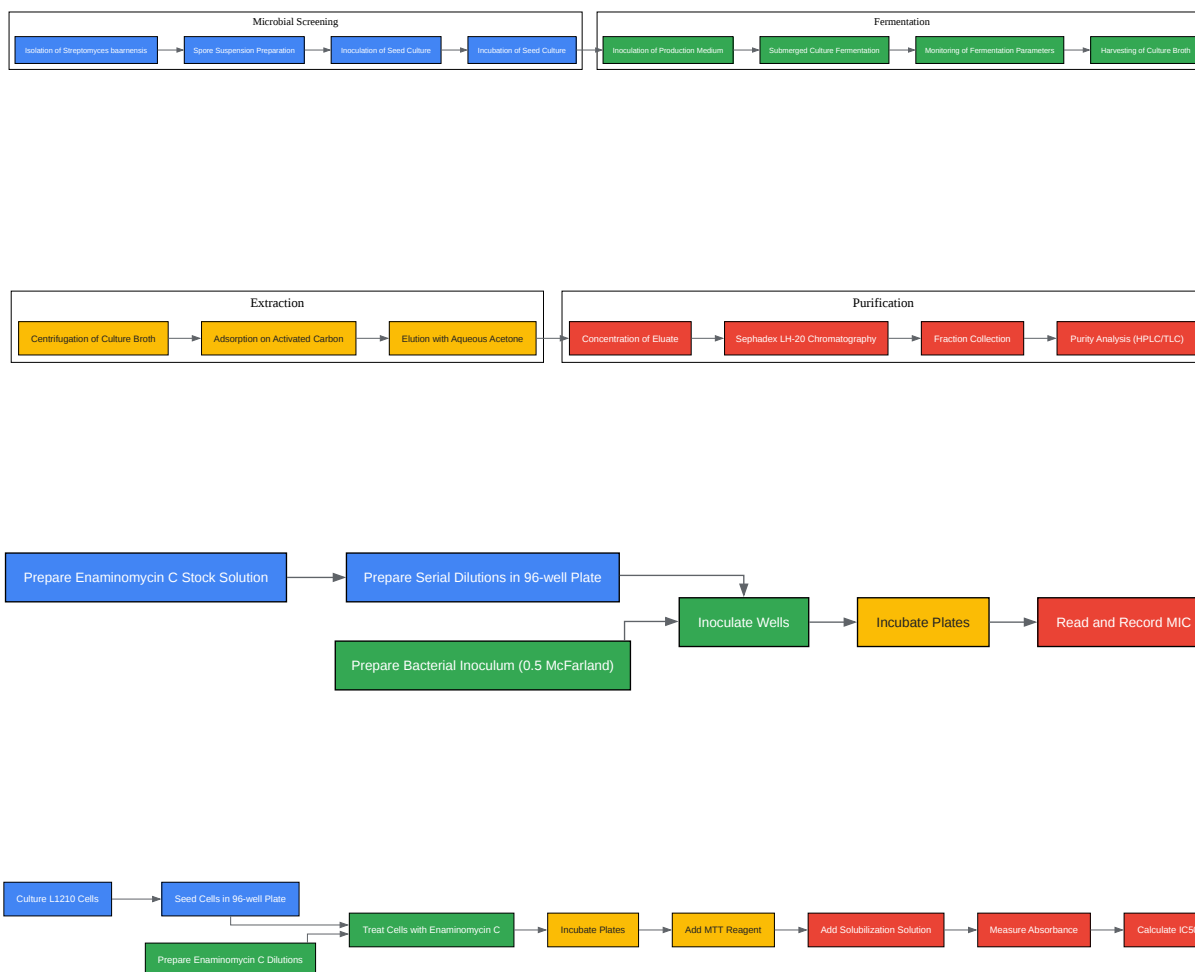
Cell Line	Activity Level
L1210 mouse leukemia cells	Weak (inferred)

## Experimental Protocols

### Microbial Screening and Fermentation of *Streptomyces baarnensis* for **Enaminomycin C** Production

This protocol outlines the procedure for the cultivation of *S. baarnensis* to produce **Enaminomycin C**.

Workflow for Microbial Screening and Fermentation



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## References

- 1. New antibiotics, enaminomycins A, B and C. II. Physico-chemical and biological properties - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. New antibiotics, enaminomycins A, B and C. I. Producing organism, fermentation and isolation - PubMed [pubmed.ncbi.nlm.nih.gov]
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